

Essential Safety and Operational Guide for Handling Eurycomalactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eurycomalactone

Cat. No.: B1215533

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This document provides comprehensive safety protocols and logistical information for the handling and disposal of **Eurycomalactone**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for pure **Eurycomalactone** is not readily available. The following recommendations are therefore based on the compound's known potent cytotoxic and NF- κ B inhibitory activities, and adhere to standard guidelines for handling hazardous and cytotoxic substances.

Quantitative Data Summary

This section summarizes the key physicochemical and cytotoxic properties of **Eurycomalactone**.

Table 1: Physicochemical Properties of **Eurycomalactone**

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ O ₆	PubChem[1]
Molecular Weight	348.4 g/mol	PubChem[1]
CAS Number	23062-24-0	MedchemExpress, PubChem[1][2]
Appearance	White powder	N/A
Solubility	Soluble in DMSO and Acetonitrile	Cayman Chemical[3]

Table 2: In Vitro Cytotoxicity of **Eurycomalactone** (IC₅₀ Values)

Cell Line	Cancer Type	IC ₅₀ Value (μM)	Incubation Time	Source
HeLa	Cervical Cancer	1.60 ± 0.12	Not Specified	MDPI[4]
HT-29	Colorectal Cancer	2.21 ± 0.049	Not Specified	MDPI[4]
A2780	Ovarian Cancer	2.46 ± 0.081	Not Specified	MDPI[4]
A549	Lung Cancer	20.17	24 hours	MedchemExpress[2]
A549	Lung Cancer	3.77	48 hours	MedchemExpress[2]
A549	Lung Cancer	1.90	72 hours	MedchemExpress[2]
COR-L23	Lung Cancer	25.02	24 hours	MedchemExpress[2]
COR-L23	Lung Cancer	2.74	48 hours	MedchemExpress[2]
COR-L23	Lung Cancer	1.80	72 hours	MedchemExpress[2]
HEK293 (NF-κB)	Reporter Assay	0.5	Not Specified	MedchemExpress, Cayman Chemical[2][3]

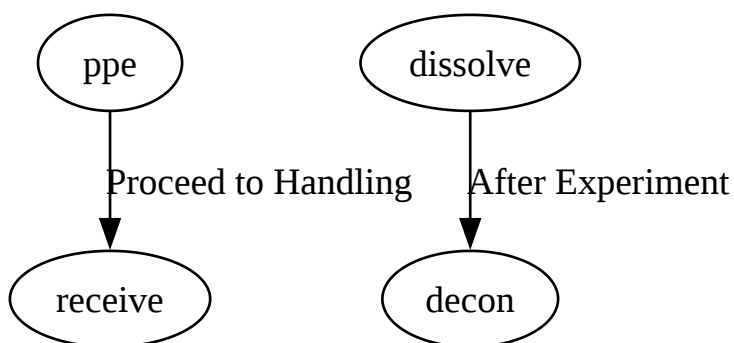
Table 3: Toxicity of Eurycoma longifolia Extracts

Extract Type	Organism	LD ₅₀ Value	Source
Alcoholic Extract	Mice	1500-2000 mg/kg (oral)	Journal of Natural Products[5], PMC[6]
Aqueous Extract	Mice	>3000 mg/kg (oral)	Journal of Natural Products[5], PMC[6]
Water Extract	Rats	>2 g/kg (acute, oral)	NIH[7]
Powdered Root	Rats	>6 g/kg (acute, oral)	NIH[7]

Note: Alcoholic extracts are generally enriched with Eurycomalactone and are considered more toxic than aqueous extracts.[7]

Personal Protective Equipment (PPE) and Handling Workflow

Due to its cytotoxic nature, **Eurycomalactone** must be handled with appropriate engineering controls and personal protective equipment to minimize exposure.



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